

Application Note and Protocol: Preparation of Ac-DMQD-CHO Stock Solution

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Compound of Interest

Compound Name: Ac-DMQD-CHO

Cat. No.: B1631293

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ac-DMQD-CHO is a potent, cell-permeable, and reversible tetrapeptide inhibitor of caspase-3. [1] It functions by targeting the active site of caspase-3, a critical executioner enzyme in the apoptotic pathway. Due to its selectivity, **Ac-DMQD-CHO** is an invaluable tool for studying the mechanisms of apoptosis and for screening potential therapeutic agents that modulate this process.[1][2][3]

Accurate and consistent experimental results depend on the correct preparation and storage of the inhibitor stock solution. This document provides a detailed protocol for the solubilization, handling, and storage of **Ac-DMQD-CHO** to ensure its stability and efficacy in downstream applications.

Compound Information and Properties

Quantitative data for **Ac-DMQD-CHO** are summarized in the table below for easy reference.

Property	Value	Reference
Full Name	N-acetyl-L- α -aspartyl-L-methionyl-N ¹ -[(1S)-2-carboxy-1-formylethyl]-L-glutamamide	[1]
Sequence	Ac-Asp-Met-Gln-Asp-CHO	[3]
Molecular Formula	C ₂₀ H ₃₁ N ₅ O ₁₀ S (as trifluoroacetate salt)	[1]
Molecular Weight	533.6 g/mol (as trifluoroacetate salt)	[1]
IC ₅₀ for Caspase-3	39 nM	[1][2]
IC ₅₀ for Caspase-1	148 nM	[1]
IC ₅₀ for Caspase-8	1,100 nM	[1]
Appearance	Solid	[1]
Solubility	Water: 1 mg/mL; DMSO: \geq 2 mM	[1][4]
Storage Temperature	-20°C (solid and solution)	[1][3]
Long-Term Stability	\geq 4 years at -20°C (solid form)	[1]

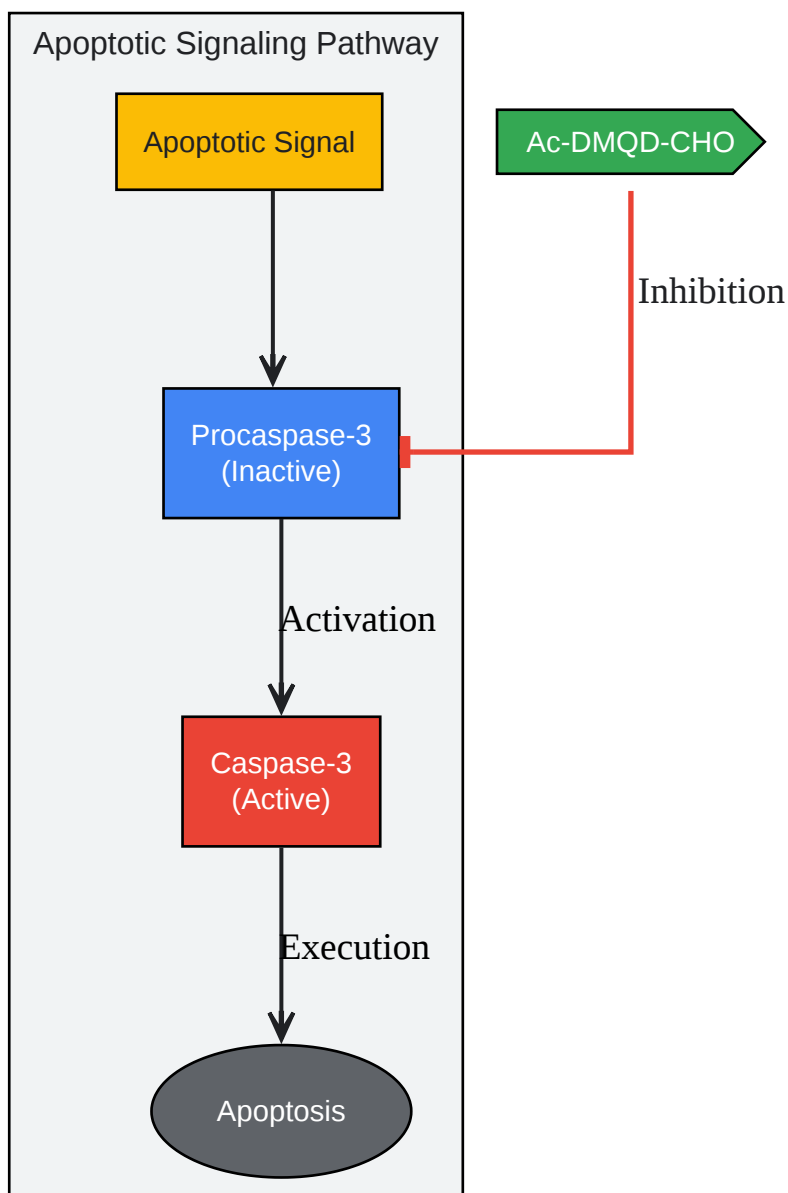
Safety and Handling Precautions

Handle **Ac-DMQD-CHO** in accordance with standard laboratory safety procedures.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and chemical-resistant gloves.[5][6]
- Engineering Controls: Use in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[5]
- Handling: Avoid contact with skin, eyes, and clothing. Do not ingest or inhale.[5][6]
- Storage: Keep the container tightly sealed and store in a dry, cool place at -20°C.[1]

Signaling Pathway Inhibition

Ac-DMQD-CHO exerts its function by inhibiting the activation of procaspase-3 into its active form, caspase-3, which is a key step in the execution phase of apoptosis.



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Caption: **Ac-DMQD-CHO** blocks the apoptotic cascade by inhibiting caspase-3 activation.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution in Dimethyl Sulfoxide (DMSO). It is recommended to first dissolve peptide inhibitors in a small amount of DMSO before diluting with aqueous buffers.^[7]

Materials and Equipment

- **Ac-DMQD-CHO** (solid form)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- -20°C freezer

Stock Solution Preparation Workflow

Caption: Workflow for preparing **Ac-DMQD-CHO** stock solution.

Step-by-Step Procedure

- **Equilibrate Reagent:** Before opening, allow the vial of solid **Ac-DMQD-CHO** to warm to room temperature for 15-20 minutes. This prevents condensation of atmospheric moisture, which could affect compound stability.
- **Calculate Solvent Volume:** Calculate the volume of DMSO required to achieve a 10 mM concentration. Use the molecular weight of the trifluoroacetate salt (533.6 g/mol).
 - Formula: $\text{Volume } (\mu\text{L}) = [(\text{Mass of Compound (mg)}) / (\text{Molecular Weight (g/mol)})] \times 1000$

- Example Calculation for 1 mg of **Ac-DMQD-CHO**: *Volume (μL) = [(1 mg) / (533.6 mg/mmol)] \times 1000 = 187.4 μL of DMSO
- Dissolve Compound: Using a calibrated micropipette, add the calculated volume of sterile DMSO to the vial. Close the cap tightly and vortex the solution for 30-60 seconds until the solid is completely dissolved. Visually inspect the solution to ensure there are no visible particulates.
- Aliquot for Storage: To avoid repeated freeze-thaw cycles that can degrade the peptide aldehyde, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.[8]
- Storage and Stability: Label the aliquots clearly with the compound name, concentration, and date of preparation. Store immediately at -20°C . When properly stored, the DMSO stock solution is stable for up to 1-2 months.[8] For longer-term storage, -80°C is recommended.

Quality Control and Use in Assays

- Working Solution: To prepare a working solution, thaw a single aliquot of the 10 mM stock solution and dilute it to the final desired concentration in the appropriate assay buffer. It is crucial to add the DMSO stock to the aqueous buffer and mix immediately to prevent precipitation.
- Final DMSO Concentration: The final concentration of DMSO in the assay should be kept as low as possible (typically $\leq 0.5\%$) to avoid solvent-induced artifacts in cellular assays.
- Functional Verification: The activity of the prepared stock solution can be verified in a standard caspase-3 activity assay using a fluorogenic substrate like Ac-DEVD-AMC.[9][10] A dose-dependent inhibition of caspase-3 activity would confirm the potency of the inhibitor.

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- To cite this document: BenchChem. [Application Note and Protocol: Preparation of Ac-DMQD-CHO Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1631293#how-to-prepare-a-stock-solution-of-ac-dmqd-cho]

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